

Unraveling the Ketoamine Framework of Solvent Red 179: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Solvent red 179

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This technical guide provides an in-depth exploration of the chemical structure, synthesis, and physicochemical properties of **C.I. Solvent Red 179**. The document focuses on its defining ketoamine architecture, offering a valuable resource for professionals in research and development.

Core Chemical Identity

Solvent Red 179, systematically named 14H-benz[1][2]isoquino[2,1-a]perimidin-14-one, is a synthetic dye belonging to the ketoamine class of compounds.[3] Its chemical structure is characterized by a complex, fused polycyclic aromatic system incorporating both a ketone and an amine functional group within a rigid framework. This inherent structure is responsible for its characteristic yellowish-red hue and its properties as a solvent dye.[3][4]

The fundamental chemical and physical properties of Solvent Red 179 are summarized in the table below.

Property	Value	References
Chemical Formula	C ₂₂ H ₁₂ N ₂ O	[3]
Molecular Weight	320.34 g/mol	[3]
CAS Number	89106-95-5, 6829-22-7	
Appearance	Yellowish-red to dark red powder	[5][6]
Melting Point	251-256 °C	[5][7][8]
Boiling Point	611.6 ± 38.0 °C (predicted)	[7][9]
Density	1.40 ± 0.1 g/cm ³ (predicted)	[7][9]

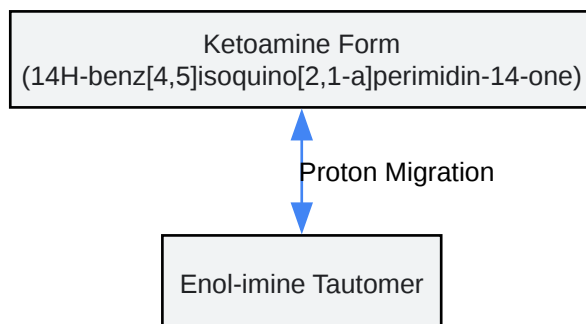
The Ketoamine Tautomerism

A key feature of Solvent Red 179's structure is the presence of a keto-amine moiety. This functional group arrangement allows for the potential existence of tautomers, which are isomers that readily interconvert through the migration of a proton. In the case of Solvent Red 179, this would involve the migration of a hydrogen atom from the nitrogen to the oxygen, resulting in an enol-imine form.

While the ketoamine structure is the predominantly accepted form for Solvent Red 179, a comprehensive analysis of its tautomeric equilibrium has not been extensively reported in publicly available scientific literature. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy would be instrumental in elucidating the presence and relative proportions of each tautomeric form in different solvent environments and physical states. One supplier notes that the IR and NMR spectra conform to the expected structure, but the data itself is not provided.[7][9]

The logical relationship for the potential keto-amine tautomerism is depicted below.

Keto-Amine Tautomerism of Solvent Red 179



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Caption: Potential tautomeric equilibrium of Solvent Red 179.

Synthesis of Solvent Red 179

The primary manufacturing method for Solvent Red 179 involves the condensation reaction of two key precursors: Naphthalene-1,8-diamine and Benzo[de]isochroman-1,3-dione (also known as 1,8-naphthalic anhydride).[3] The reaction is typically carried out in a high-boiling point solvent, such as glacial acetic acid, and may be followed by purification steps.

Experimental Protocol Overview

A detailed, step-by-step experimental protocol for the synthesis of Solvent Red 179 is not readily available in peer-reviewed journals. However, based on patent literature, the general procedure can be outlined as follows. It is important to note that specific quantities, reaction times, and temperatures may vary and would require optimization for laboratory-scale synthesis.

Materials:

- Naphthalene-1,8-diamine
- Benzo[de]isochroman-1,3-dione (1,8-naphthalic anhydride)

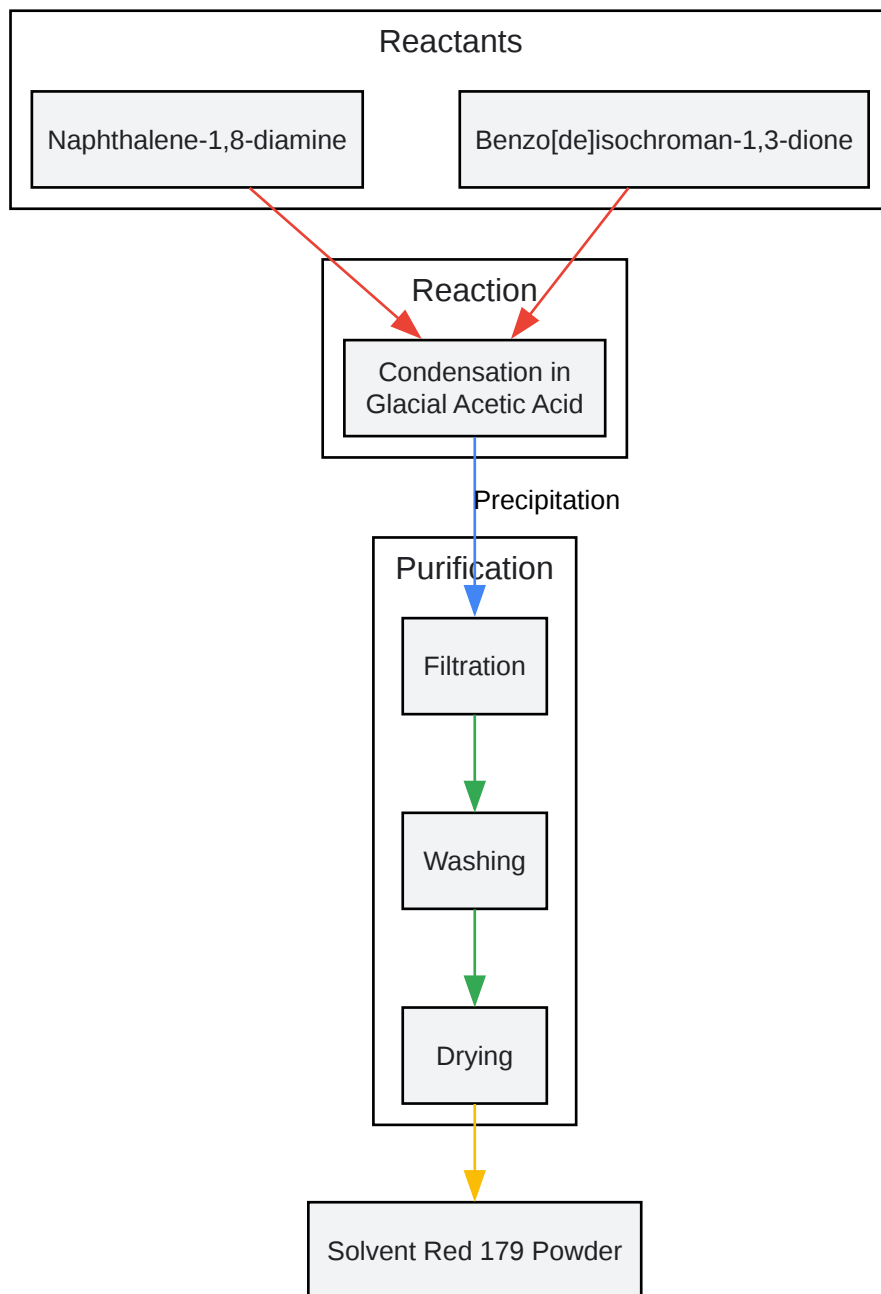
- Glacial Acetic Acid (solvent)
- Ethanol (for washing)
- Water (for washing)

Procedure:

- **Reaction Setup:** The reactants, Naphthalene-1,8-diamine and Benzo[de]isochroman-1,3-dione, are charged into a reaction vessel equipped with a stirrer and a condenser.
- **Solvent Addition:** Glacial acetic acid is added as the reaction solvent.
- **Heating and Condensation:** The mixture is heated to facilitate the condensation reaction. The exact temperature and duration of heating are critical parameters for ensuring complete reaction and high yield.
- **Cooling and Precipitation:** Upon completion of the reaction, the mixture is cooled, allowing the product, Solvent Red 179, to precipitate out of the solution.
- **Filtration:** The precipitated solid is collected by filtration.
- **Washing:** The crude product is washed sequentially with ethanol and water to remove unreacted starting materials and solvent residues.
- **Drying:** The purified Solvent Red 179 is dried to obtain the final product in powder form.

The following diagram illustrates the general workflow for the synthesis of Solvent Red 179.

Synthesis Workflow for Solvent Red 179

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